

How to prepare fresh A 419259 trihydrochloride solutions for assays

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Compound of Interest

Compound Name: A 419259 trihydrochloride

Cat. No.: B10762261

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A-419259 Trihydrochloride Solutions: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of fresh A-419259 trihydrochloride solutions for use in various assays.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing A-419259 trihydrochloride stock solutions?

A1: The recommended solvents for A-419259 trihydrochloride are sterile water and dimethyl sulfoxide (DMSO).^[1] It is highly soluble in water, up to 100 mM.^[1] In DMSO, it is soluble up to 20 mM, although some sources suggest solubility can reach up to 100 mg/mL (~207 mM) with sonication and warming.^{[1][2]} For cell-based assays, DMSO is a common choice for initial stock solutions, which are then further diluted in aqueous media.

Q2: How should I store the solid compound and my prepared stock solutions?

A2: The solid, powdered form of A-419259 trihydrochloride should be stored desiccated at room temperature or at -20°C for long-term stability of at least four years.^[3] Prepared stock solutions are unstable and it is highly recommended to prepare them fresh for each experiment.^[4] If short-term storage is necessary, aliquot the stock solution into single-use vials

to avoid repeated freeze-thaw cycles and store at -80°C for up to six months or at -20°C for up to one month.^{[5][6]}

Q3: My A-419259 trihydrochloride is not dissolving properly in DMSO. What should I do?

A3: If you encounter solubility issues in DMSO, gentle warming and sonication can aid in dissolution.^[2] Also, be aware that DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly impact the solubility of your compound. Always use freshly opened, high-purity DMSO for the best results.^{[2][6]}

Q4: What are the key chemical properties of A-419259 trihydrochloride?

A4: A-419259 trihydrochloride is the trihydrochloride salt of A-419259, a pyrrolo-pyrimidine derivative. Its molecular formula is $C_{29}H_{34}N_6O \cdot 3HCl$, and it has a molecular weight of approximately 592.01 g/mol.^[1] It is a white to beige crystalline solid or powder.^[7]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|---|--|
| Precipitation observed in stock solution upon storage | Solution is unstable; potential for freeze-thaw degradation. | Prepare solutions fresh before each use. ^[4] If storage is unavoidable, aliquot into single-use volumes and store at -80°C. ^{[5][6]} |
| Inconsistent assay results | Degradation of the compound due to improper storage or handling. | Ensure the solid compound is stored under desiccated conditions. Use freshly prepared solutions for every experiment. Avoid repeated freeze-thaw cycles of stock solutions. |
| Difficulty dissolving the compound | Insufficient solvent volume or presence of moisture in the solvent (especially DMSO). | Confirm your calculations for the desired concentration. Use gentle warming and sonication to aid dissolution. ^[2] Use fresh, anhydrous grade DMSO. ^{[2][6]} |

Quantitative Data Summary

| Property | Water | DMSO | Methanol |
|--------------------|-------------------------------|---|---------------|
| Maximum Solubility | 100 mM (59.2 mg/mL) [1][8] | 20 mM (11.84 mg/mL) [1][8] | 1.4 mg/mL[3] |
| Storage (Solid) | - | Desiccate at Room Temperature or -20°C[3] | - |
| Storage (Solution) | Prepare Fresh[4] | -80°C (up to 6 months), -20°C (up to 1 month)[5][6] | Prepare Fresh |

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

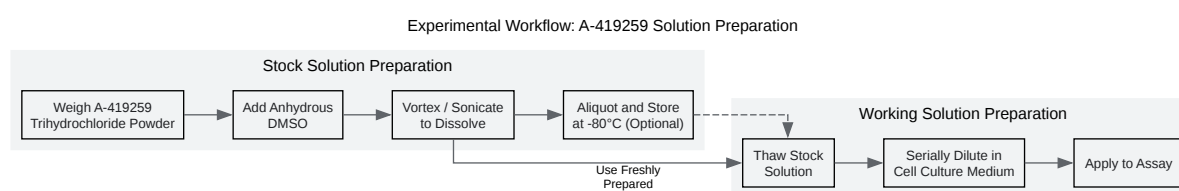
- **Weighing the Compound:** Accurately weigh out the desired amount of A-419259 trihydrochloride powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, you would need 5.92 mg of the compound (assuming a molecular weight of 592.01 g/mol).
- **Adding Solvent:** Add the appropriate volume of fresh, high-purity DMSO to the tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:** Vortex the tube thoroughly to dissolve the compound. If necessary, use a sonicator bath or gentle warming to facilitate complete dissolution. Visually inspect the solution to ensure there are no undissolved particulates.
- **Storage (if necessary):** If immediate use is not possible, aliquot the stock solution into smaller, single-use volumes and store at -80°C.

Protocol for Preparing Working Solutions for Cell-Based Assays

- **Thawing Stock Solution:** If using a frozen stock, thaw it quickly at room temperature.

- **Serial Dilutions:** Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your assay. For example, to prepare a 100 μ M working solution from a 10 mM stock, you would perform a 1:100 dilution.
- **Application to Cells:** Add the final working solutions to your cell cultures as per your experimental design. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Visualizations



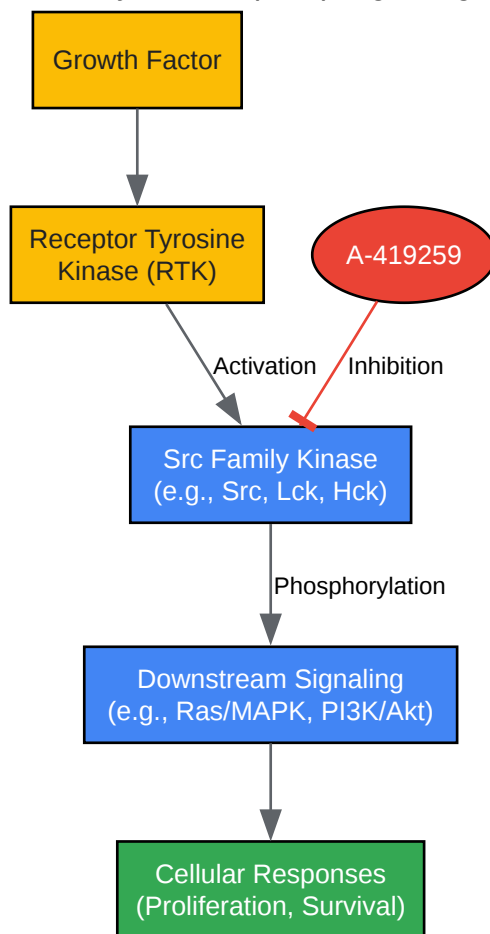
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Caption: Workflow for preparing A-419259 trihydrochloride solutions.

A-419259 is a potent inhibitor of Src family kinases (SFKs).[1] These kinases are crucial components of various cellular signaling pathways that regulate cell proliferation, differentiation, survival, and migration. In many cancers, such as Chronic Myeloid Leukemia (CML) and Acute Myeloid Leukemia (AML), SFKs are aberrantly activated, contributing to disease progression.

[8]

Simplified Src Family Kinase (SFK) Signaling and Inhibition

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Caption: Inhibition of SFK signaling by A-419259.

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References

- 1. A 419259 trihydrochloride | Src Kinases | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]

- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. A-419259 trihydrochloride $\geq 98\%$ (HPLC) | 364042-47-7 [sigmaaldrich.com]
- 8. bio-techne.com [bio-techne.com]
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